

Meperidine-d5 (hydrochloride): A Technical Guide for Advanced Bioanalytical Applications

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Compound of Interest

Compound Name: Meperidine-d5 (hydrochloride)

CAS No.: 1330180-05-6

Cat. No.: B593071

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Introduction: The Analytical Imperative for Isotopic Labeling

Meperidine, also known as pethidine, is a synthetic opioid of the phenylpiperidine class used for the management of moderate to severe pain[1][2]. First synthesized in 1939, it acts primarily as a μ -opioid receptor agonist[2][3]. In the fields of drug metabolism, pharmacokinetics (DMPK), and forensic toxicology, the precise and accurate quantification of meperidine in biological matrices is paramount. This necessity drives the use of stable isotope-labeled internal standards, with **Meperidine-d5 (hydrochloride)** emerging as a critical tool for researchers and drug development professionals.

This guide provides an in-depth technical overview of **Meperidine-d5 (hydrochloride)**, its foundational principles, and its application as an internal standard in mass spectrometry-based bioanalysis. We will explore the causality behind its use, provide validated experimental protocols, and offer insights into its role in elucidating the metabolic fate of meperidine.

Physicochemical Properties: A Comparative Overview

A foundational understanding of the physicochemical characteristics of both the analyte and its deuterated analog is essential for method development. The introduction of five deuterium atoms in Meperidine-d5 results in a predictable mass shift without significantly altering its chemical properties, a crucial aspect for its function as an ideal internal standard.

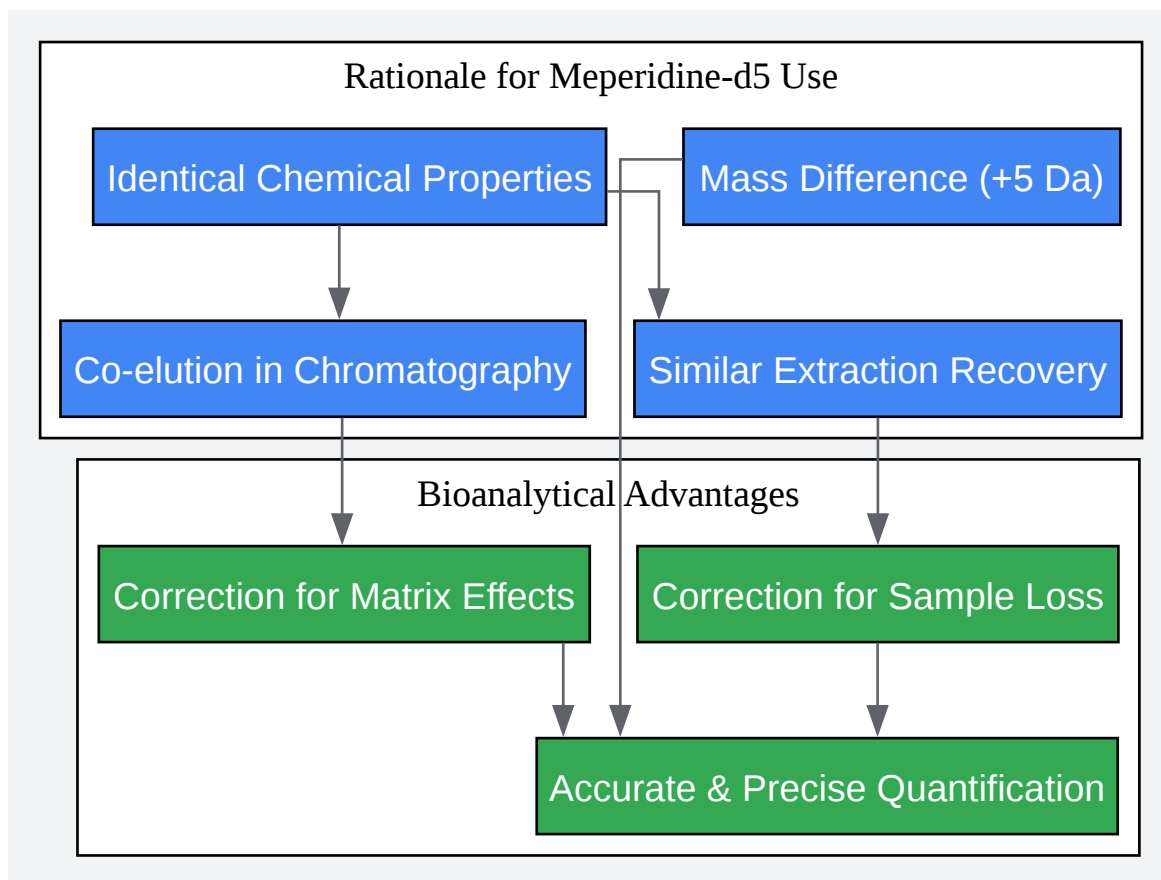
Property	Meperidine (hydrochloride)	Meperidine-d5 (hydrochloride)
Synonyms	Pethidine hydrochloride, Demerol	Pethidine-d5
Molecular Formula	C ₁₅ H ₂₂ ClNO ₂	C ₁₅ H ₁₆ D ₅ NO ₂ • HCl
Molecular Weight	283.79 g/mol [1]	288.8 g/mol
CAS Number	50-13-5[1]	1330180-05-6
Appearance	White crystalline substance[4]	Neat solid
Solubility	Readily soluble in water[4]	N/A
DEA Schedule	II[5]	II

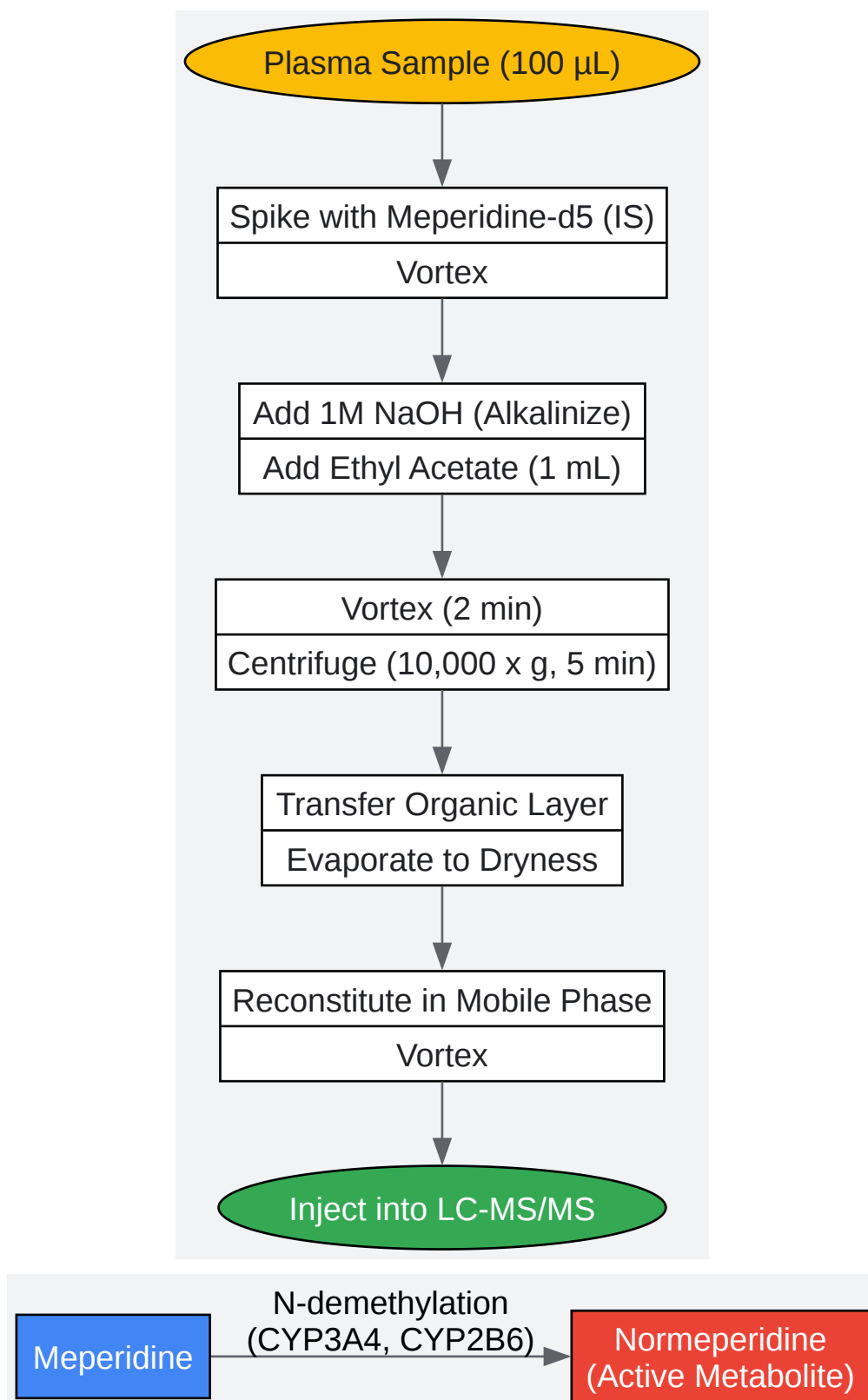
The Rationale for Deuteration: The Kinetic Isotope Effect and Bioanalytical Fidelity

The use of a deuterated analog like Meperidine-d5 as an internal standard is a cornerstone of modern quantitative mass spectrometry. The underlying principle is the Kinetic Isotope Effect (KIE). The C-D bond is stronger than the C-H bond, which can lead to a slower rate of reaction for processes that involve the cleavage of this bond. In drug metabolism, this can result in a decreased rate of metabolic conversion for the deuterated compound compared to its non-deuterated counterpart[6].

While significant for some applications, for its use as an internal standard in LC-MS/MS, the most critical advantages of Meperidine-d5 are:

- **Co-elution with the Analyte:** Meperidine-d5 has nearly identical chromatographic behavior to meperidine, ensuring they elute at the same time. This co-elution is vital as it means both compounds experience the same ionization conditions in the mass spectrometer's source, effectively correcting for any variations in ionization efficiency (matrix effects).
- **Correction for Sample Preparation Variability:** As an internal standard, Meperidine-d5 is added to the biological sample at the beginning of the extraction process. Any loss of analyte during sample preparation (e.g., in liquid-liquid or solid-phase extraction) will be mirrored by a proportional loss of the internal standard. The ratio of the analyte to the internal standard remains constant, ensuring accuracy.
- **Mass Differentiation:** The five-dalton mass difference allows the mass spectrometer to distinguish between the analyte (meperidine) and the internal standard (Meperidine-d5), enabling independent quantification of each.





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Sources

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